

Personal protective equipment for handling 6-Fluorothio-4-Chromanone

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Compound of Interest

Compound Name: 6-Fluorothio-4-Chromanone

Cat. No.: B1349815

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Essential Safety and Handling Guide for 6-Fluorothio-4-Chromanone

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **6-Fluorothio-4-Chromanone** (CAS No. 21243-18-5).[1][2][3] The following procedures are based on best practices for handling similar chemical compounds and are intended to ensure the safe handling and disposal of this substance.

Chemical Identifier:

- Name: **6-Fluorothio-4-chromanone**
- CAS Number: 21243-18-5
- Molecular Formula: C₉H₇FOS[1]

Personal Protective Equipment (PPE)

Based on recommendations for structurally similar compounds, the following personal protective equipment should be utilized when handling **6-Fluorothio-4-Chromanone**. A related compound, 6-Fluoro-4-chromanone, is a combustible solid.[4] Another analog, 6-Fluoro-4-chromanone hydantoin, is known to cause skin and serious eye irritation, and may cause respiratory irritation.[5]

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield are essential to protect against dust particles and splashes. [5]
Hand Protection	Wear protective gloves. The specific glove material should be selected based on the solvent used and the duration of handling. [4] [5]
Respiratory Protection	A type N95 (US) or equivalent respirator is recommended, particularly when handling the powder form where dust inhalation is a risk. [4]
Skin and Body Protection	A lab coat or other protective clothing should be worn to prevent skin contact.

Operational Plan for Handling and Disposal

Handling:

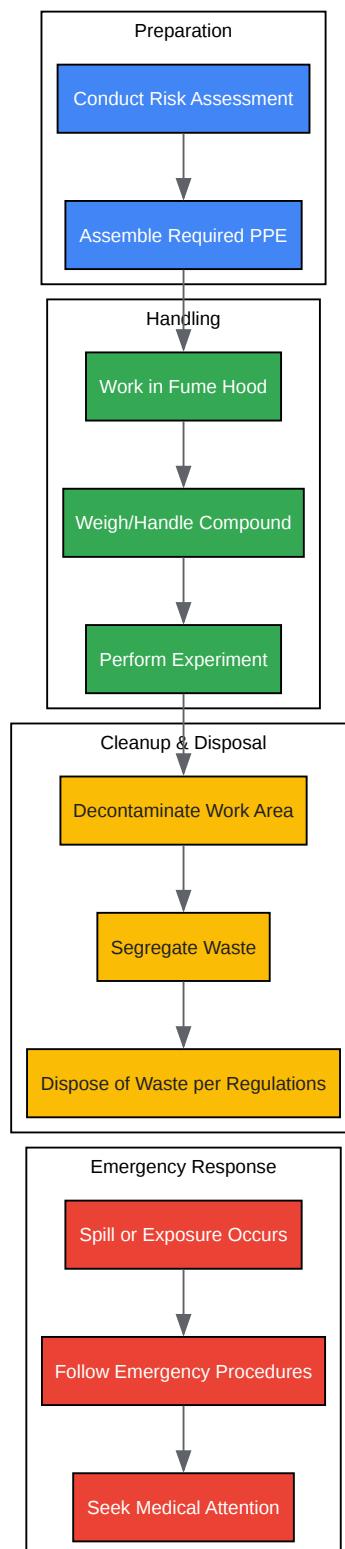
- Ventilation: Always handle **6-Fluorothio-4-Chromanone** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[\[5\]](#)
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes. [\[5\]](#) Do not breathe in dust, mist, or spray.[\[5\]](#)
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling, and do not eat, drink, or smoke in the work area.[\[5\]](#)
- Emergency Equipment: Ensure that an emergency eye wash station and a safety shower are readily accessible in the immediate vicinity of any potential exposure.[\[5\]](#)

Disposal: All chemical waste, including **6-Fluorothio-4-Chromanone** and any contaminated materials, must be disposed of in accordance with local, state, and federal regulations.[\[6\]](#) For general guidance on the management of chemical waste, refer to established resources such as "Prudent Practices in the Laboratory".[\[6\]](#)

Experimental Workflow

The following diagram outlines the standard workflow for the safe handling and disposal of **6-Fluorothio-4-Chromanone**.

Workflow for Handling 6-Fluorothio-4-Chromanone

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Caption: Safe handling and disposal workflow for **6-Fluorothio-4-Chromanone**.

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